

Americium-243 as a reference material for radiochemical analysis

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Compound of Interest

Compound Name: Americium-243

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Americium-243: A Comprehensive Guide for Radiochemical Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth comparison of **Americium-243** (^{243}Am) as a reference material in radiochemical analysis, offering a valuable resource for researchers and scientists in various fields, including environmental monitoring, nuclear safeguards, and drug development. This document outlines the unique properties of ^{243}Am , compares its performance with alternative tracers, and provides detailed experimental protocols for its application.

Introduction to Americium-243 as a Reference Material

Americium-243 is a synthetic radionuclide of the actinide series, valued in radiochemical analysis for its role as an isotopic tracer.^[1] Isotopic tracers are essential for determining the chemical yield of an analytical procedure, ensuring the accuracy and reliability of measurements of other radionuclides. By introducing a known amount of a tracer (like ^{243}Am) into a sample at the beginning of the analysis, scientists can account for any loss of the target analyte during the complex chemical separation and purification steps.

The choice of an appropriate tracer is critical and depends on several factors, including its nuclear properties (half-life, decay mode, and energy of emitted radiation), chemical behavior,

and availability in a certified form. ^{243}Am 's long half-life and distinct alpha decay characteristics make it a preferred choice for many applications.[\[2\]](#)

Properties of Americium-243 and a Comparison with Americium-241

The suitability of an isotopic tracer is largely dictated by its nuclear and chemical properties. Here, we compare **Americium-243** with its more commonly known isotope, Americium-241 (^{241}Am), which can also be used as a tracer.

Property	Americium-243 (^{243}Am)	Americium-241 (^{241}Am)	References
Half-life	7,370 years	432.2 years	[3] [4]
Decay Mode	Alpha (α)	Alpha (α) and Gamma (γ)	[2]
Principal Alpha Energies (MeV)	5.275, 5.233, 5.189	5.486, 5.443, 5.388	[2]
Principal Gamma Energy (keV)	74.7	59.5	[5]
Specific Activity	Lower	Higher	[2]
Availability as a Standard Reference Material (SRM)	Yes (e.g., NIST SRM 4332)	Yes (e.g., NIST SRM 4322)	[6]

Key Advantages of **Americium-243**:

- **Longer Half-Life:** The significantly longer half-life of ^{243}Am compared to ^{241}Am is a major advantage.[\[3\]](#)[\[4\]](#) It means that standard solutions of ^{243}Am are more stable over time, requiring less frequent correction for decay and reducing uncertainty in long-term studies or for laboratories that do not use the tracer frequently.
- **Lower Specific Activity:** A lower specific activity can be beneficial in certain applications by reducing the overall radioactivity of the sample and minimizing potential interferences and

radiation safety concerns.[2]

Considerations for Americium-241 as an Alternative:

- **Analyte of Interest:** If the primary radionuclide being measured in a sample is ^{243}Am , then ^{241}Am is the appropriate tracer to use.[7]
- **Availability and Cost:** In some instances, the availability and cost of the tracer material may influence the choice.

Ultimately, the selection between ^{243}Am and ^{241}Am as a tracer depends on the specific requirements of the analysis, including the target analyte, the expected duration of the study, and the analytical technique employed.

Other Alternative Reference Materials

While ^{243}Am and ^{241}Am are the most common isotopic tracers for americium analysis, other radionuclides can be used for the analysis of other actinides. The choice of tracer is always element-specific to ensure identical chemical behavior to the analyte.

Analyte	Potential Isotopic Tracers
Plutonium (Pu)	^{236}Pu , ^{242}Pu , ^{244}Pu
Uranium (U)	^{232}U , ^{233}U , ^{236}U
Neptunium (Np)	^{235}Np , ^{236}Np , ^{239}Np
Curium (Cm)	^{243}Cm , ^{245}Cm , ^{246}Cm

The principle of isotopic dilution remains the same: the tracer must be an isotope of the element of interest that is not present in the original sample or is present at a negligible concentration.

Experimental Protocol: Determination of Americium in Soil Samples

This section details a typical radiochemical procedure for the determination of americium isotopes in soil samples using **Americium-243** as a yield tracer. This protocol is based on established methods and demonstrates the practical application of ^{243}Am .

1. Sample Preparation and Leaching:

- A known quantity of soil (e.g., 10-100 grams) is weighed into a beaker.
- A certified standard solution of ^{243}Am with a known activity is added to the soil sample. This is a critical step to ensure the tracer equilibrates with the native americium in the sample.
- The soil is leached with a mixture of strong acids, typically nitric acid (HNO_3) and hydrochloric acid (HCl), and heated to facilitate the dissolution of americium from the soil matrix.

2. Co-precipitation and Matrix Removal:

- The americium in the leachate is co-precipitated with an iron hydroxide ($\text{Fe}(\text{OH})_3$) or calcium oxalate (CaC_2O_4) carrier. This step helps to concentrate the americium and separate it from the bulk of the soil matrix.
- The precipitate is then redissolved, and further purification steps, such as lanthanum fluoride (LaF_3) precipitation, may be performed to remove interfering elements.

3. Chromatographic Separation:

- The dissolved sample is passed through an anion exchange or extraction chromatography column. These columns contain resins that selectively retain americium while allowing other elements to pass through.
- The column is washed with specific acid solutions to remove any remaining impurities.
- Americium is then eluted from the column using a different acid solution.

4. Source Preparation:

- The purified americium fraction is evaporated to a small volume and then co-precipitated with a small amount of neodymium fluoride (NdF_3) or electrodeposited onto a stainless steel disc. This creates a thin, uniform source suitable for alpha spectrometry.

5. Alpha Spectrometry Measurement:

- The prepared source is placed in an alpha spectrometer.

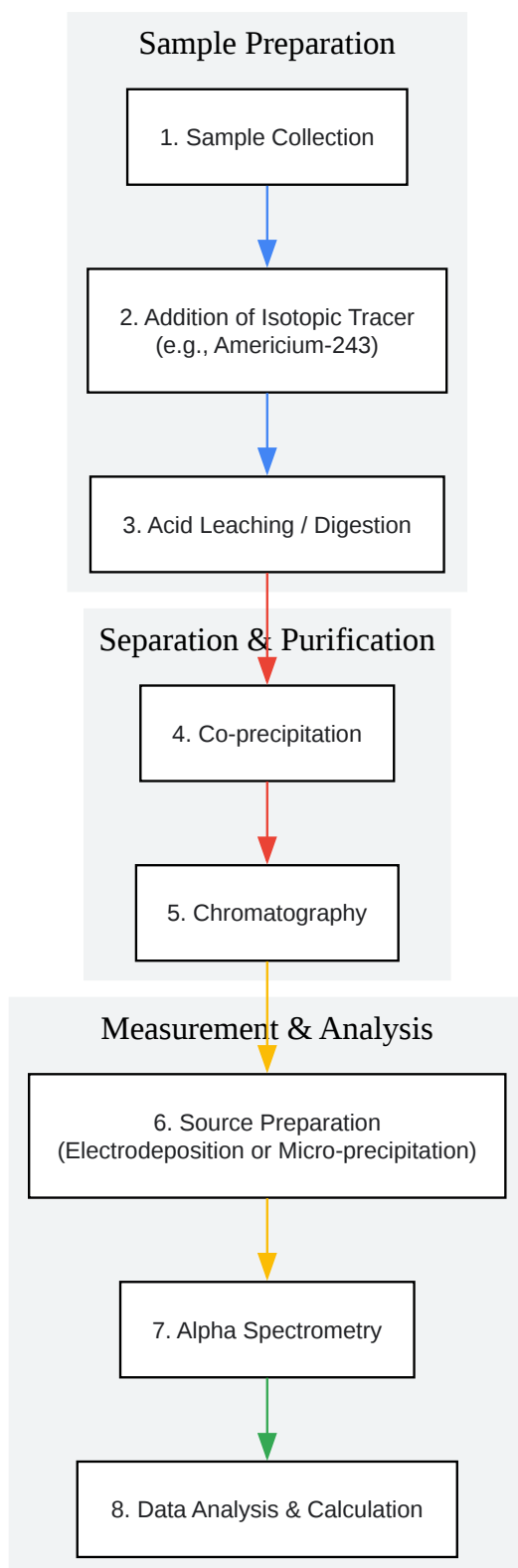
- The alpha particles emitted from both the analyte (e.g., ^{241}Am) and the tracer (^{243}Am) are counted. The distinct alpha energies of the different isotopes allow for their simultaneous measurement.

6. Calculation of Results:

- The chemical recovery of the procedure is calculated by comparing the measured activity of the ^{243}Am tracer to the known activity that was initially added.
- This recovery factor is then used to correct the measured activity of the analyte (e.g., ^{241}Am) to determine its actual concentration in the original soil sample.

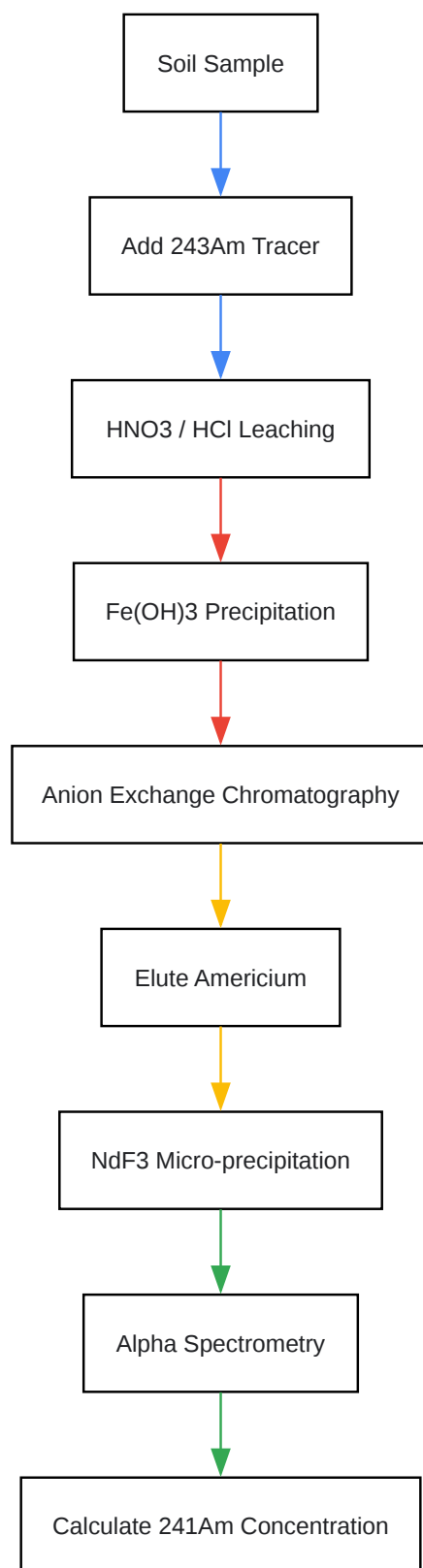
Workflow and Visualization

The following diagrams illustrate the general workflow for radiochemical analysis using an isotopic tracer and a more specific workflow for americium analysis in soil.



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Caption: General workflow for radiochemical analysis using an isotopic tracer.



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Caption: Specific workflow for the determination of Americium in soil samples.

Conclusion

Americium-243 serves as a robust and reliable reference material for radiochemical analysis, primarily utilized as an isotopic tracer. Its long half-life and distinct alpha decay properties offer significant advantages over other tracers, particularly Americium-241, in terms of the long-term stability of standard solutions and reduced specific activity. The availability of certified reference materials for ^{243}Am from institutions like NIST ensures the traceability and quality of analytical measurements. The detailed experimental protocols and workflows provided in this guide demonstrate its practical application and underscore its importance in achieving accurate and precise results in the analysis of actinides in various matrices. For researchers and scientists engaged in radiochemical analysis, a thorough understanding of the properties and applications of **Americium-243** is essential for developing and validating robust analytical methods.

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